

Comprehensive Safety and Handling Guide for Artanomaloide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Artanomaloide

Cat. No.: B15295185

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Disclaimer: This document provides safety and handling guidelines for **Artanomaloide** based on general laboratory safety principles for compounds with unknown toxicological properties. As of the date of this publication, a comprehensive Safety Data Sheet (SDS) and detailed toxicological data for **Artanomaloide** (CAS: 112823-41-3) are not publicly available. All personnel must handle this substance with the assumption that it is hazardous.

Artanomaloide is a sesquiterpenoid natural product isolated from the plant *Artemisia selengensis*.^{[1][2]} While its bioactivity, such as IL-6 inhibitory activity, is a subject of research, its full toxicological profile has not been established.^[1] Therefore, a cautious approach is mandatory for all laboratory procedures involving this compound.

Essential Safety Information

Due to the lack of specific toxicity data, **Artanomaloide** must be handled as a potent, hazardous compound. Engineering controls, appropriate personal protective equipment (PPE), and strict protocols are essential to minimize exposure.

Known Chemical & Physical Properties

The following table summarizes the currently available data for **Artanomaloide**.

Property	Value	Source
CAS Number	112823-41-3	[1][3][4]
Molecular Formula	C ₃₂ H ₃₆ O ₈	[2]
Molecular Weight	548.62 g/mol	[2]
Melting Point	165-169 °C	ChemicalBook
Boiling Point	760.5±60.0 °C (Predicted)	ChemicalBook
Density	1.36±0.1 g/cm ³ (Predicted)	ChemicalBook
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[1]	BioCrick

Personal Protective Equipment (PPE)

A risk assessment must be conducted before any procedure. The following table outlines the minimum required PPE for handling **Artanomaloide** in a laboratory setting.

Operation / Task	Minimum Required PPE
Handling Solids (Weighing, Aliquoting)	- Full-face respirator with P100 (or FFP3) particulate filters.- Double-nitrile gloves (or other chemically resistant gloves).- Disposable, solid-front lab coat or gown.- Safety goggles (if not using a full-face respirator).- Shoe covers.
Handling Solutions (Diluting, Transferring)	- Full-face respirator with combination organic vapor/P100 cartridges.- Double-nitrile gloves.- Chemical-resistant apron over a lab coat.- Safety goggles (if not using a full-face respirator).
General Laboratory Work (Low Concentration)	- Standard lab coat.- Nitrile gloves.- Safety glasses with side shields.

Experimental Protocols: Safe Weighing and Dilution

This protocol details the procedure for safely weighing solid **Artanomaloide** powder and preparing a stock solution. This task must be performed within a certified chemical fume hood or a ventilated balance enclosure.

Methodology:

- Preparation:
 - Ensure the chemical fume hood or ventilated enclosure is certified and functioning correctly.
 - Cover the work surface with disposable, absorbent bench paper.
 - Assemble all necessary equipment: anti-static weigh boat, spatulas, vials, and solvent.
 - Prepare a waste container for contaminated disposables within the hood.
- Donning PPE:
 - Put on all required PPE as specified for "Handling Solids" in the table above.
- Weighing:
 - Carefully transfer an approximate amount of **Artanomaloide** powder from the primary container to an anti-static weigh boat using a clean spatula.
 - Avoid any actions that could generate dust. Do not tap or drop the container.
 - Record the precise weight.
- Dilution:
 - Place the weigh boat containing the powder into a pre-labeled glass vial of appropriate size.

- Using a calibrated pipette, slowly add the desired solvent (e.g., DMSO, Acetone) along the inside wall of the vial to rinse all powder from the weigh boat.[\[1\]](#)
- Cap the vial securely and mix gently by inversion or vortexing until the solid is fully dissolved.
- Cleanup and Doffing PPE:
 - Dispose of all contaminated items (weigh boat, gloves, bench paper) in the designated hazardous waste container within the hood.
 - Wipe down the spatula with a solvent-moistened cloth, allowing it to dry in the hood before removal. Dispose of the cloth as hazardous waste.
 - Remove PPE in the correct order to avoid cross-contamination.

Operational Plans and Disposal

Spill Management:

- Minor Spill (Powder):
 - Do not sweep. Gently cover the spill with damp absorbent pads to avoid aerosolizing the powder.
 - Wipe the area from the outside in with the damp pads.
 - Place all contaminated materials into a sealed, labeled hazardous waste bag.
 - Clean the area with soap and water.
- Minor Spill (Liquid):
 - Absorb the spill with a chemical absorbent pad or spill pillow.
 - Place all contaminated materials into a sealed, labeled hazardous waste bag.
 - Clean the spill area with an appropriate solvent followed by soap and water.

Waste Disposal:

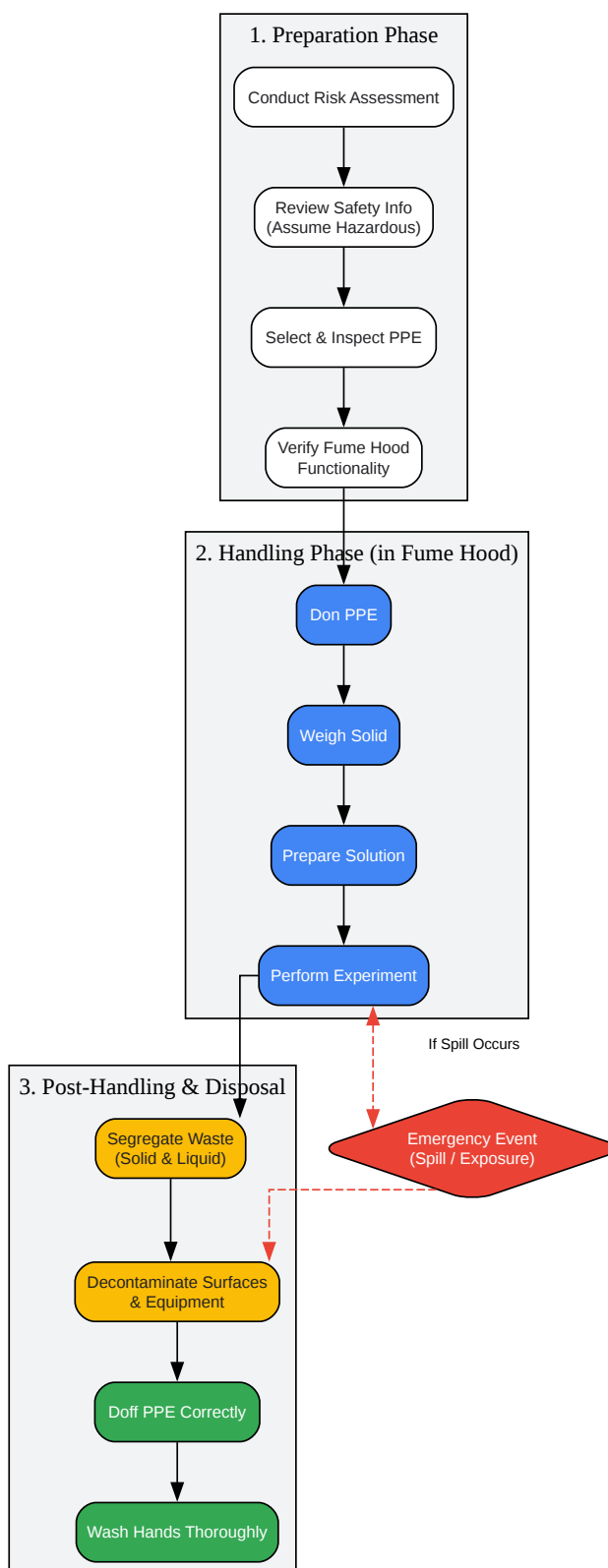
All waste contaminated with **Artanomaloide** is considered hazardous.

- Solid Waste: Includes contaminated gloves, gowns, weigh boats, and absorbent materials. Must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents must be collected in a sealed, labeled, and chemically compatible hazardous waste container. Do not mix with other waste streams unless approved by your institution's environmental health and safety (EHS) office.
- Sharps: Contaminated needles or pipette tips must be disposed of in a designated sharps container for hazardous chemical waste.

All waste must be disposed of in accordance with federal, state, and local regulations.^[1]
Consult your institution's EHS department for specific procedures.

Workflow and Safety Logic

The following diagram illustrates the essential workflow for safely handling and disposing of **Artanomaloide**.



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Caption: Workflow for Safe Handling and Disposal of **Artanomaloide**.

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References

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for Artanomaloide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15295185#personal-protective-equipment-for-handling-artanomaloide>]

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